

Thermal stability and decomposition of benzylaspartic acid

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Compound of Interest

Compound Name: *Benzylaspartic acid*

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An In-depth Technical Guide to the Thermal Stability and Decomposition of **Benzylaspartic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the thermal stability and decomposition of **benzylaspartic acid**. While specific experimental data for N-**benzylaspartic acid** is limited in publicly available literature, this document synthesizes information on the thermal behavior of the parent compound, L-aspartic acid, and related N-substituted amino acids to project the thermal properties of **benzylaspartic acid**. This guide covers anticipated thermal events, proposes decomposition pathways, and furnishes detailed experimental protocols for key analytical techniques such as Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS). The information herein is intended to serve as a valuable resource for researchers and professionals involved in the development and handling of pharmaceuticals and other applications involving **benzylaspartic acid**, enabling a proactive approach to stability and degradation studies.

Introduction

N-benzyl-L-aspartic acid is an important derivative of the naturally occurring amino acid L-aspartic acid. Its applications span various fields, including its use as a building block in the

synthesis of peptides and peptidomimetics, as well as in the development of novel polymers and pharmaceutical agents. A thorough understanding of the thermal stability and decomposition profile of **benzylaspartic acid** is critical for defining its storage conditions, processing parameters, and predicting its shelf-life in various formulations. Thermal degradation can lead to loss of efficacy, the formation of potentially toxic byproducts, and changes in the physicochemical properties of the final product. This guide aims to provide a detailed technical overview of this subject.

Physicochemical Properties

A summary of the key physicochemical properties of N-benzyl-DL-aspartic acid is presented in Table 1.

Table 1: Physicochemical Properties of N-Benzyl-DL-aspartic Acid

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[1][2]
Molar Mass	223.23 g/mol	[1][2]
Melting Point	194-197 °C (with decomposition)	[1][2]
Appearance	White solid	[2]

Thermal Stability and Decomposition

Direct experimental data on the thermal decomposition of N-**benzylaspartic acid** is not readily available in the reviewed literature. However, based on the known thermal behavior of L-aspartic acid and other N-acyl amino acids, a probable decomposition profile can be projected.

Thermogravimetric Analysis (TGA)

TGA is a technique used to measure the change in mass of a sample as a function of temperature. For N-**benzylaspartic acid**, the initial decomposition is expected to occur around its melting point. A multi-stage weight loss is anticipated, corresponding to the sequential loss of different molecular fragments. A projected TGA profile is summarized in Table 2.

Table 2: Projected Thermogravimetric Analysis Data for N-Benzylaspartic Acid

Temperature Range (°C)	Projected Weight Loss (%)	Probable Lost Fragment(s)
190 - 250	~8%	Water (H ₂ O) from intramolecular cyclization
250 - 350	~20%	Carbon dioxide (CO ₂) from decarboxylation
> 350	Variable	Fragmentation of the benzyl group and further degradation

Differential Scanning Calorimetry (DSC)

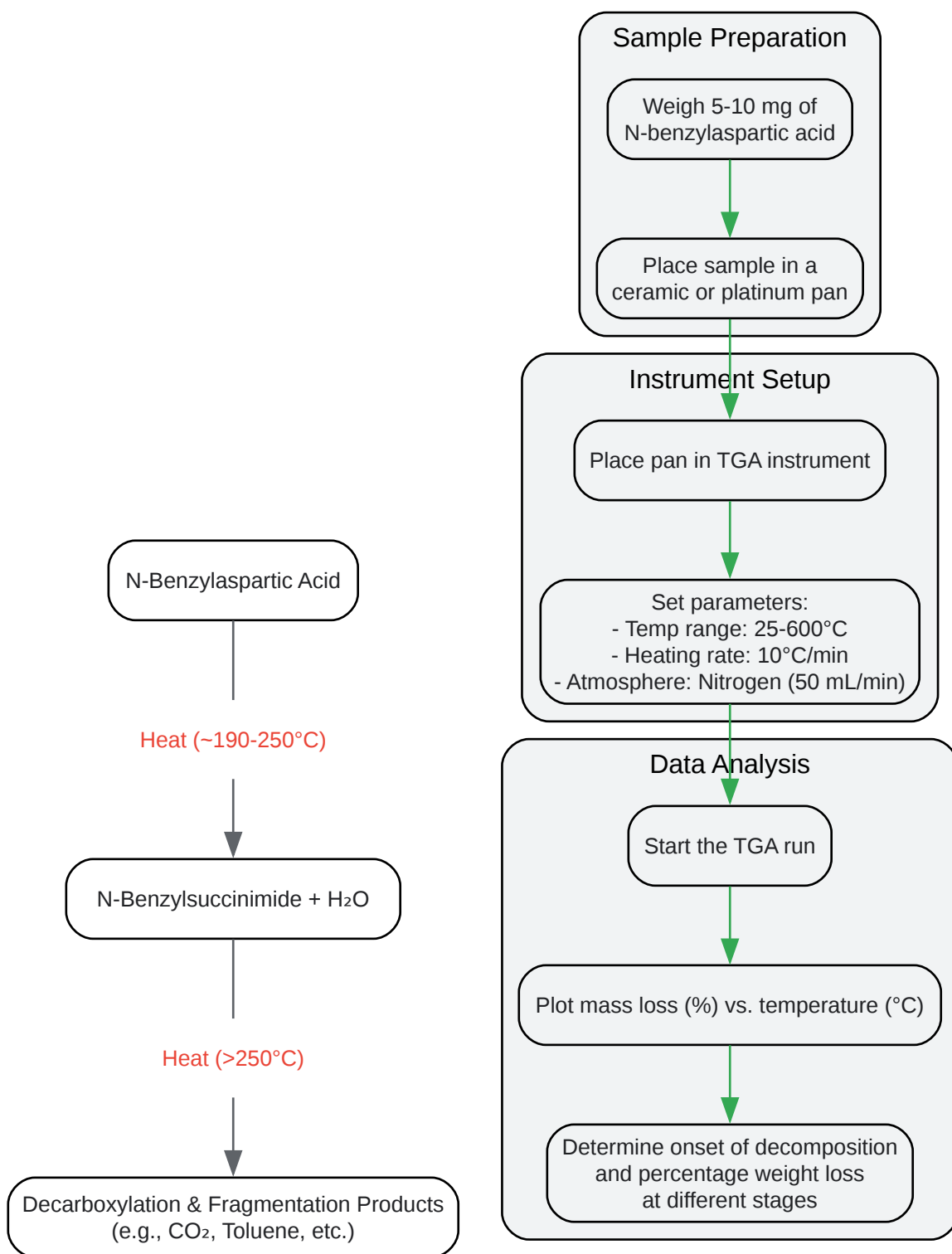
DSC measures the difference in heat flow between a sample and a reference as a function of temperature. The DSC thermogram for N-benzylaspartic acid is expected to show an endothermic peak corresponding to its melting and simultaneous decomposition.

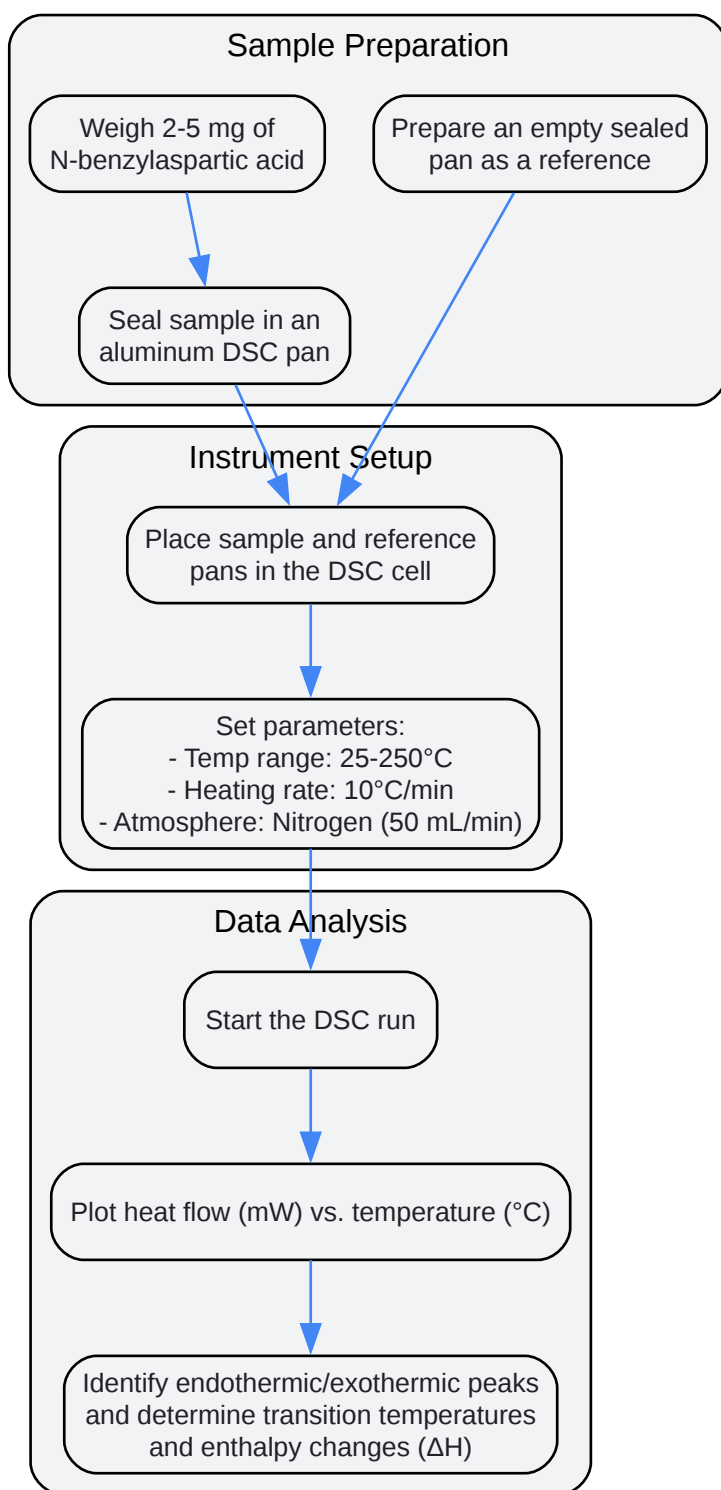
Table 3: Projected Differential Scanning Calorimetry Data for N-Benzylaspartic Acid

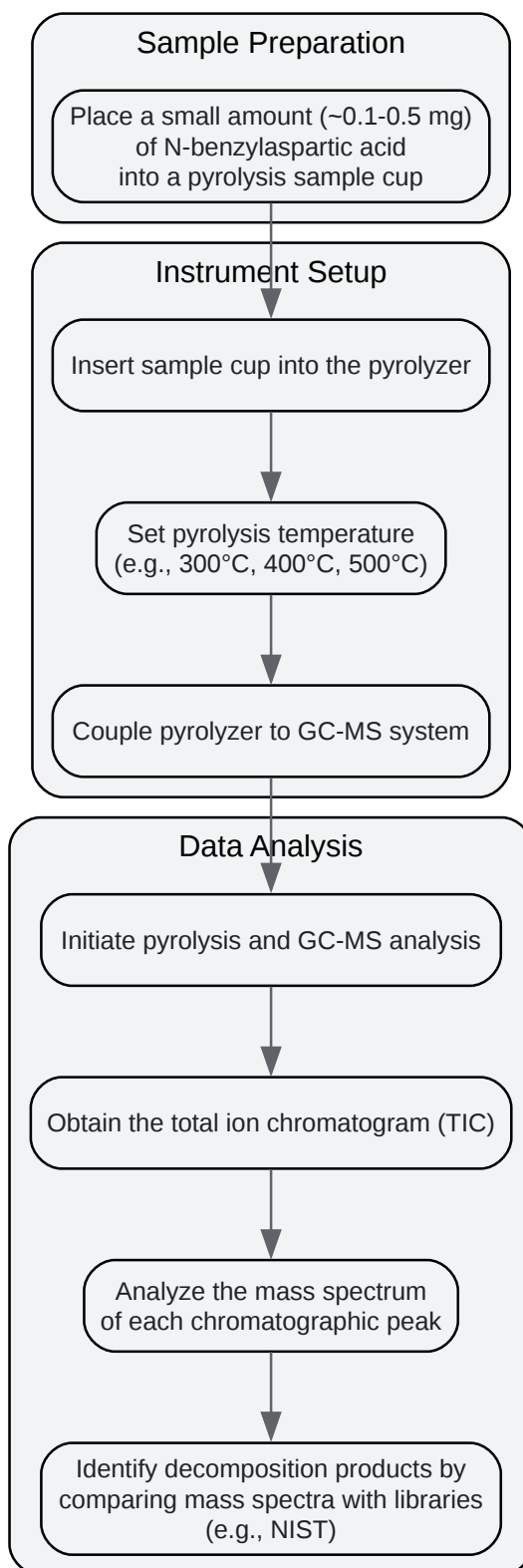
Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Associated Enthalpy (ΔH)
Melting & Decomposition	~190	~195	Endothermic

Proposed Decomposition Pathway

The thermal decomposition of N-benzylaspartic acid is likely to proceed through an initial intramolecular cyclization to form an N-benzylsuccinimide intermediate, with the elimination of a molecule of water. This is analogous to the thermal decomposition of aspartic acid itself, which forms polysuccinimide[3]. Subsequent heating would likely lead to decarboxylation and fragmentation of the benzyl group.







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